An In-depth Technical Guide to 1-(Cyclopropylmethyl)-L-proline

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Compound of Interest

Compound Name:	*1-(Cyclopropylmethyl)-L-proline*
CAS No.:	*342793-01-5*
Cat. No.:	*B591956*

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Introduction: The Significance of Modified Proline Scaffolds in Modern Drug Discovery

Proline, a unique proteinogenic amino acid, imparts significant conformational rigidity upon peptide structures due to its secondary amine integrated into a pyrrolidine ring.[1][2] This inherent structural constraint is a pivotal feature exploited by medicinal chemists to design molecules with specific three-dimensional orientations, enhancing their binding affinity and selectivity for biological targets.[1][3][4] The strategic modification of the proline scaffold has emerged as a powerful tool in drug design, allowing for the fine-tuning of physicochemical and pharmacological properties.[3][4] This guide focuses on a particularly noteworthy derivative, **1-(Cyclopropylmethyl)-L-proline**, a molecule of increasing interest in the synthesis of complex, pharmacologically active compounds.[5]

The incorporation of a cyclopropylmethyl group at the N-1 position of the L-proline ring introduces a unique combination of steric and electronic properties. The cyclopropyl moiety is a well-regarded pharmacophore that can positively influence metabolic stability and conformational preferences of parent molecules.[5] This technical guide provides a comprehensive overview of the nomenclature, structure, key properties, synthesis, and the role

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of **1-(Cyclopropylmethyl)-L-proline** in contemporary research and development, tailored for professionals in the fields of chemical synthesis and drug discovery.

PART 1: Nomenclature and Molecular Structure

A precise understanding of a molecule's identity begins with its systematic nomenclature and a clear representation of its three-dimensional architecture.

IUPAC Name and Stereochemistry

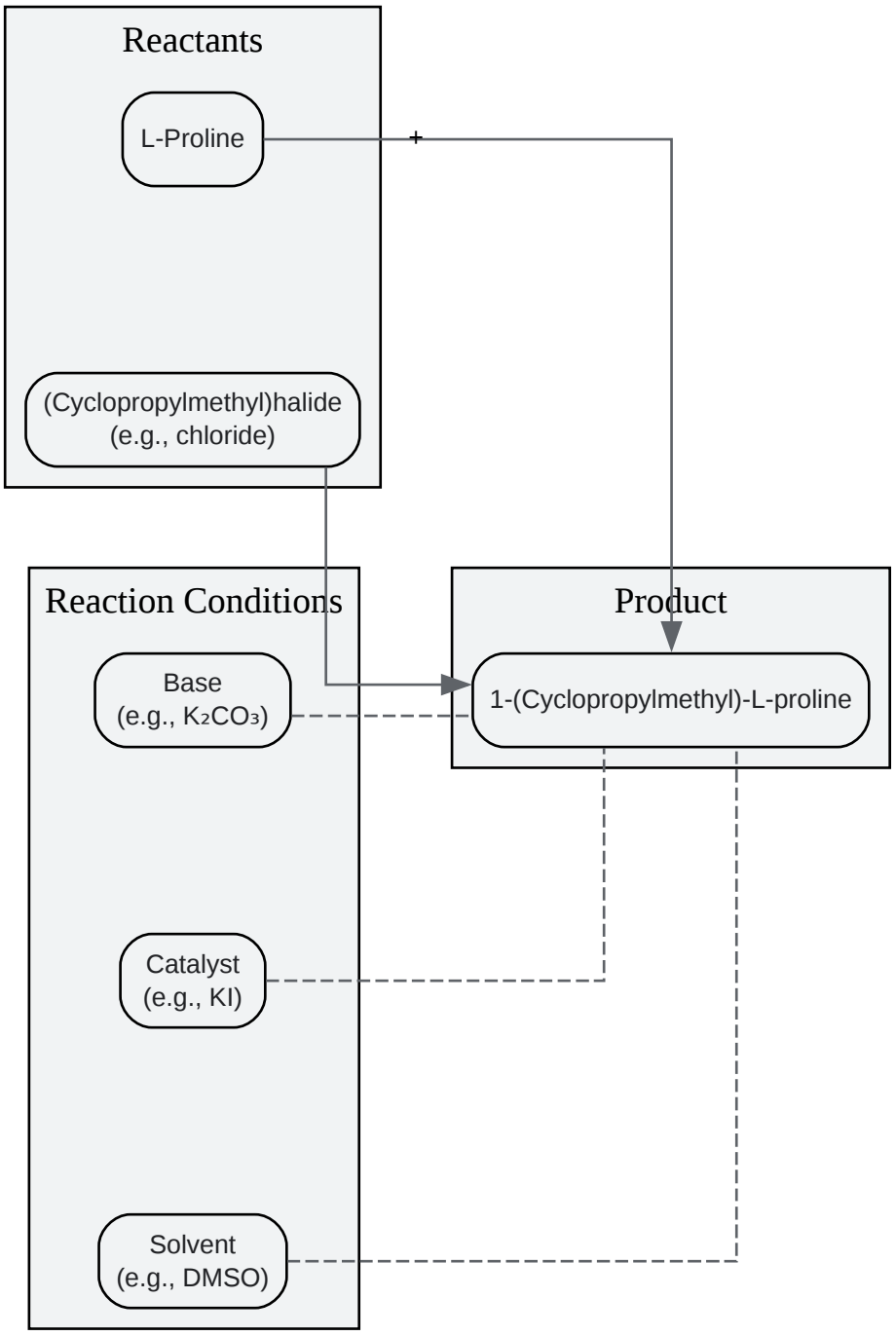
The formal IUPAC name for **1-(Cyclopropylmethyl)-L-proline** is (2S)-1-(cyclopropylmethyl)pyrrolidine-2-carboxylic acid.[5][6] The "(2S)" designation is crucial as it defines the absolute stereochemistry at the alpha-carbon, inherited from the natural L-proline precursor.[7] This specific stereoisomer is often the biologically active form and its retention during synthesis is a key consideration.

Chemical Structure and Key Identifiers

The molecular structure consists of an L-proline core where the nitrogen atom of the pyrrolidine ring is substituted with a cyclopropylmethyl group.

Below is a 2D representation of the molecule:

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Caption: General workflow for the synthesis of **1-(Cyclopropylmethyl)-L-proline**.

Experimental Protocol: N-Alkylation of L-Proline

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The following protocol is a representative method for the synthesis of **1-(Cyclopropylmethyl)-L-proline**.

Materials:

- L-proline
- (Cyclopropylmethyl)chloride
- Potassium carbonate (K_2CO_3)
- Potassium iodide (KI)
- Dimethyl sulfoxide (DMSO)
- Standard laboratory glassware and work-up reagents

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve L-proline in dimethyl sulfoxide (DMSO).
- Addition of Reagents: To the solution, add potassium carbonate (as a base) and a catalytic amount of potassium iodide.
- Alkylation: Add (cyclopropylmethyl)chloride to the reaction mixture.
- Reaction Conditions: Heat the mixture and stir for a sufficient time to ensure the completion of the reaction. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up and Purification: Upon completion, cool the reaction mixture to room temperature. The product is then isolated and purified using standard laboratory techniques, which may include extraction, crystallization, or chromatography, to yield **1-(Cyclopropylmethyl)-L-proline**.

This method provides a direct route to the target molecule while preserving the crucial (S)-stereochemistry from the L-proline starting material. [5]

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PART 3: Applications in Research and Drug Discovery

The unique structural attributes of **1-(Cyclopropylmethyl)-L-proline** make it a valuable building block in medicinal chemistry.

Role as a Chiral Intermediate

This compound serves as a key chiral intermediate in the synthesis of various pharmaceutical agents. [8]Its defined stereochemistry and functional groups make it a suitable candidate for exploring structure-activity relationships (SAR) in diverse biological assays. [5]

Incorporation into Bioactive Molecules

Proline and its derivatives are frequently incorporated into the core structures of pharmacologically active compounds. [5]The cyclopropylmethyl group can enhance the pharmacokinetic properties of a drug candidate by:

- Improving Metabolic Stability: The cyclopropyl ring can block sites of metabolism, leading to a longer half-life in vivo.
- Enhancing Binding Affinity: The rigid and lipophilic nature of the cyclopropylmethyl group can lead to favorable hydrophobic interactions within the active site of a target enzyme or receptor. [5] While specific inhibitory activities of **1-(Cyclopropylmethyl)-L-proline** alone are not extensively detailed, its incorporation into larger molecules is integral to their mechanism of action. [5]For instance, proline-based structures are used in the development of enzyme inhibitors, where the proline ring provides a rigid scaffold to correctly orient other functional groups for optimal binding. [5]

Conclusion

1-(Cyclopropylmethyl)-L-proline, systematically named (2S)-1-(cyclopropylmethyl)pyrrolidine-2-carboxylic acid, represents a strategically modified chiral building block with significant potential in drug discovery and development. Its synthesis from the chiral pool of L-proline offers a reliable route to the enantiomerically pure compound. The introduction of the cyclopropylmethyl group imparts desirable properties that can be harnessed to design novel therapeutics with improved efficacy and pharmacokinetic profiles. As the

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demand for more sophisticated and potent small molecule drugs continues to grow, the utility of such well-defined and functionalized proline derivatives is expected to expand, making it a compound of considerable interest to the scientific community.

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